

# Cerberic Acid B: A Review of an Obscure Natural Product

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## Compound of Interest

Compound Name: *Cerberic acid B*

Cat. No.: *B8023214*

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**Cerberic acid B** is a natural product with limited available scientific literature. This document summarizes the currently accessible information regarding its chemical properties. At present, there is a significant gap in the scientific record concerning its biological activity, mechanism of action, and any associated quantitative data from experimental studies.

## Chemical Properties

**Cerberic acid B** is identified by the Chemical Abstracts Service (CAS) number 1309362-77-3. Its molecular formula is C<sub>10</sub>H<sub>10</sub>O<sub>5</sub>, and it has a molecular weight of 210.18 g/mol. [1] Available information from chemical suppliers indicates that it is a powder soluble in solvents such as chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.

Property	Value	Source
CAS Number	1309362-77-3	ChemicalBook
Molecular Formula	C10H10O5	ChemicalBook
Molecular Weight	210.18 g/mol	ChemicalBook
Physical Form	Powder	ChemicalBook
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	ChemicalBook

## Biological Origin

Information regarding the biological origin of **Cerberic acid B** is sparse and somewhat conflicting in the public domain. Some sources suggest it is a phenylpropanoid that can be isolated from the bark of *Cerbera manghas*, a plant in the Apocynaceae family. Other sources indicate it is a natural product derived from certain fungal species within the *Aspergillus* genus. Without primary scientific literature, it is difficult to definitively confirm its natural source.

## Biological Activity and Signaling Pathways

A comprehensive search of scientific databases reveals a notable absence of published research on the biological activity of **Cerberic acid B**. Consequently, there is no information available regarding its mechanism of action, potential therapeutic effects, or any signaling pathways it may modulate.

## Experimental Protocols

Due to the lack of published studies, there are no detailed experimental protocols available for the isolation, synthesis, or biological evaluation of **Cerberic acid B**.

## Conclusion

**Cerberic acid B** remains a poorly characterized natural product. While its basic chemical properties are documented by commercial suppliers, there is a critical lack of peer-reviewed scientific literature detailing its biological effects and mechanism of action. This presents an

opportunity for natural product researchers to conduct foundational studies to elucidate the potential pharmacological properties of this compound. Further investigation is required to isolate or synthesize **Cerberic acid B** in sufficient quantities for biological screening and to explore its potential as a novel therapeutic agent. Researchers interested in this molecule would need to undertake de novo studies to determine its biological activities.

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## References

- 1. Cerberic acid B CAS#: 1309362-77-3 [m.chemicalbook.com]
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